

## **CAS** number for Methyl (E)-sinapate

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Compound of Interest		
Compound Name:	Methyl sinapate	
Cat. No.:	B126888	Get Quote

An In-depth Technical Guide to Methyl (E)-sinapate

### **Abstract**

Methyl (E)-sinapate, a derivative of sinapic acid, is a naturally occurring phenylpropanoid found in various plant species, particularly within the Brassicaceae family.[1][2] As a secondary metabolite, it plays a significant role in plant defense mechanisms, including offering protection against UV-B radiation.[1][3] This compound has garnered considerable interest from the scientific community due to its diverse biological activities, which include antioxidant, antimicrobial, and anti-inflammatory properties.[2][4] Its structural features make it a valuable molecule for chemical synthesis and a precursor for developing novel compounds for pharmaceutical and cosmetic applications.[5] This technical guide provides a comprehensive overview of Methyl (E)-sinapate, covering its chemical properties, synthesis, biological activities, and its role in cellular signaling pathways, with detailed experimental protocols for researchers.

## **Chemical and Physical Properties**

Methyl (E)-sinapate, also known as methyl (2E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate, is characterized by the following properties.[6][7] The primary CAS number for this compound is 20733-94-2, with 42041-51-0 also listed as an identifier.[7][8]

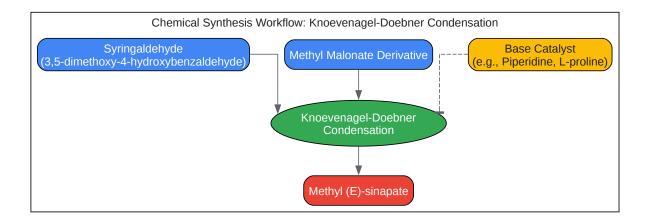


Property	Value	Source
CAS Number	20733-94-2	[3][5][7][8][9]
Alternate CAS	42041-51-0	[6][7]
Molecular Formula	C12H14O5	[3][6][7]
Molecular Weight	238.24 g/mol	[3][7][10]
IUPAC Name	methyl (E)-3-(4-hydroxy-3,5- dimethoxyphenyl)prop-2- enoate	[7]
Appearance	Powder	[10]
Purity	≥98.0%	[3][10]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate	[9][10]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[3][8]
XLogP3-AA	1.8	[7]
Hydrogen Bond Donor Count	1	[7]
Hydrogen Bond Acceptor Count	5	[7]
Rotatable Bond Count	5	[7]

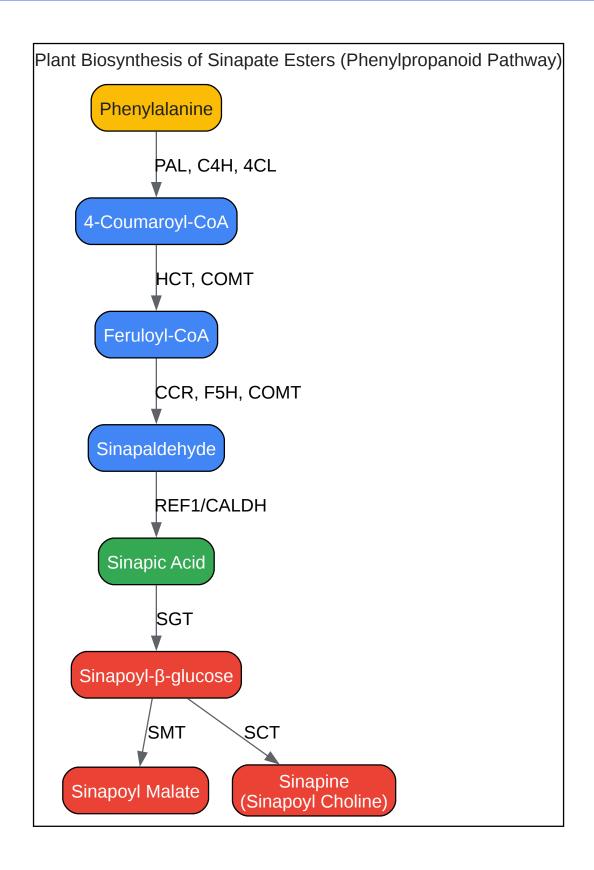
# Synthesis and Biosynthesis Chemical Synthesis

A prevalent method for the chemical synthesis of Methyl (E)-sinapate is the Knoevenagel-Doebner condensation.[5] This reaction involves the condensation of syringaldehyde (3,5-dimethoxy-4-hydroxybenzaldehyde) with a methyl malonate derivative.[5] Greener synthetic approaches have been developed, utilizing catalysts like L-proline in ethanol to reduce the use of hazardous bases and improve yields.[1]

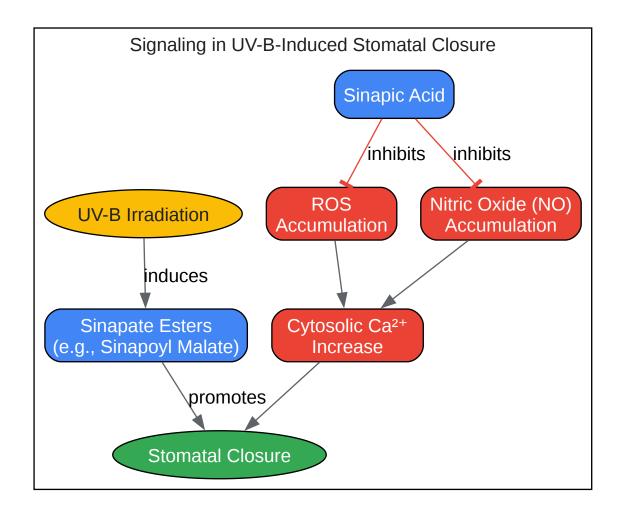












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